

Application Note: Ultrasound-Assisted Extraction of 3,4-Dicaffeoylquinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dicaffeoylquinic acid

Cat. No.: B1237887

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Introduction

3,4-Dicaffeoylquinic acid (3,4-DCQA), also known as Isochlorogenic acid B, is a potent polyphenolic compound found in a variety of medicinal and edible plants. It is an ester formed from caffeic acid and quinic acid.[1] This compound has garnered significant interest within the scientific and pharmaceutical communities due to its broad spectrum of biological activities. Research has demonstrated its efficacy as an antioxidant, anti-inflammatory, neuroprotective, and hepatoprotective agent.[2][3][4] Furthermore, 3,4-DCQA has shown potential in inhibiting α -glucosidase and exerting cytotoxicity in cancer cell lines.[2][5]

Key herbal sources of **3,4-Dicaffeoylquinic acid** include *Laggera alata*, *Gynura procumbens*, and coffee beans (*Coffea* spp.).[1][2][6][7] Given its therapeutic potential, developing efficient methods for its extraction from these natural matrices is crucial for research and drug development. Ultrasound-Assisted Extraction (UAE) has emerged as a modern and efficient technique for this purpose, offering advantages such as reduced extraction time, lower solvent consumption, and increased yields compared to conventional methods.[8][9][10][11]

This application note provides a detailed overview and protocols for the ultrasound-assisted extraction of 3,4-DCQA from herbal sources, tailored for researchers, scientists, and professionals in drug development.

Principle of Ultrasound-Assisted Extraction (UAE)

UAE utilizes high-frequency sound waves (typically 20-100 kHz) to create acoustic cavitation in the solvent. This phenomenon involves the formation, growth, and implosion of microscopic bubbles. The collapse of these bubbles near the plant material generates powerful microjets and shockwaves, which disrupt the cell walls and membranes.^[10] This process enhances the release of intracellular contents and improves the mass transfer of the target compound from the plant matrix into the solvent, leading to a more efficient extraction.^{[10][11]}

Experimental Protocols

Protocol 1: General Protocol for UAE of **3,4-Dicaffeoylquinic Acid**

This protocol provides a general framework for the extraction of 3,4-DCQA from various dried herbal materials. Optimization of specific parameters is recommended for each unique plant matrix.

1. Sample Preparation:

- Dry the herbal material (e.g., leaves, stems) in an oven at a controlled temperature (45-60°C) until a constant weight is achieved.^{[6][12]}
- Grind the dried material into a fine powder (e.g., 20-40 mesh) using a mechanical grinder to increase the surface area for extraction.

2. Extraction Procedure:

- Accurately weigh 1.0 g of the powdered herbal material and place it into a suitable extraction vessel (e.g., a 50 mL conical flask or beaker).
- Add the extraction solvent. A common starting point is 20 mL of 50-70% aqueous ethanol.^{[12][13]}
- Place the vessel in an ultrasonic bath or use an ultrasonic probe system.
- Sonicate the mixture for 15-30 minutes at a controlled temperature, typically between 40-60°C.^[11] The frequency of the ultrasound is generally in the range of 20-40 kHz.^[11]
- Ensure the vessel is properly immersed and that the temperature is monitored throughout the process.

3. Post-Extraction Processing:

- After sonication, separate the extract from the solid plant material by centrifugation (e.g., 4000 rpm for 10 minutes) followed by filtration through a 0.45 µm filter.
- The collected supernatant is the crude extract.
- For analysis, the extract can be directly injected into an HPLC system. For storage or further purification, the solvent can be removed using a rotary evaporator under reduced pressure.
- Store the final extract at 4°C in a dark container.[\[6\]](#)

Protocol 2: Optimized UAE of Caffeoylquinic Acids from Coffee Pulp

This protocol is based on optimized conditions for extracting phenolic compounds, including caffeoylquinic acids, from coffee by-products.[\[8\]](#)

1. Sample Preparation:

- Obtain and dry coffee pulp as described in Protocol 1.
- Mill the dried pulp to a fine powder.

2. Optimized Extraction Procedure:

- Weigh 1.0 g of the powdered coffee pulp.
- Prepare the extraction solvent: 40-60% (w/v) aqueous propylene glycol.[\[8\]](#)
- Add the solvent to the sample at a liquid-to-solid ratio of 20:1 mL/g.[\[8\]](#)
- Sonicate the mixture for 15 minutes at room temperature using an ultrasonic probe at 40% amplitude.[\[8\]](#)

3. Post-Extraction Processing:

- Centrifuge the mixture to pellet the solid residue.
- Filter the supernatant through a 0.45 µm syringe filter.

- The resulting extract is ready for quantitative analysis of 3,4-DCQA by HPLC.

Data Presentation

Table 1: Herbal Sources Containing **3,4-Dicaffeoylquinic Acid**

Plant Species	Common Name	Family	Reference(s)
Laggera alata	-	Asteraceae	[2][3][7]
Gynura procumbens	Longevity Spinach	Asteraceae	[6][14][15]
Coffea spp.	Coffee	Rubiaceae	[1][9]
Scolymus hispanicus	Golden Thistle	Asteraceae	[16]
Calea urticifolia	-	Asteraceae	[17][18]
Achillea millefolium	Yarrow	Asteraceae	[19]
Matricaria chamomilla	Chamomile	Asteraceae	[19]

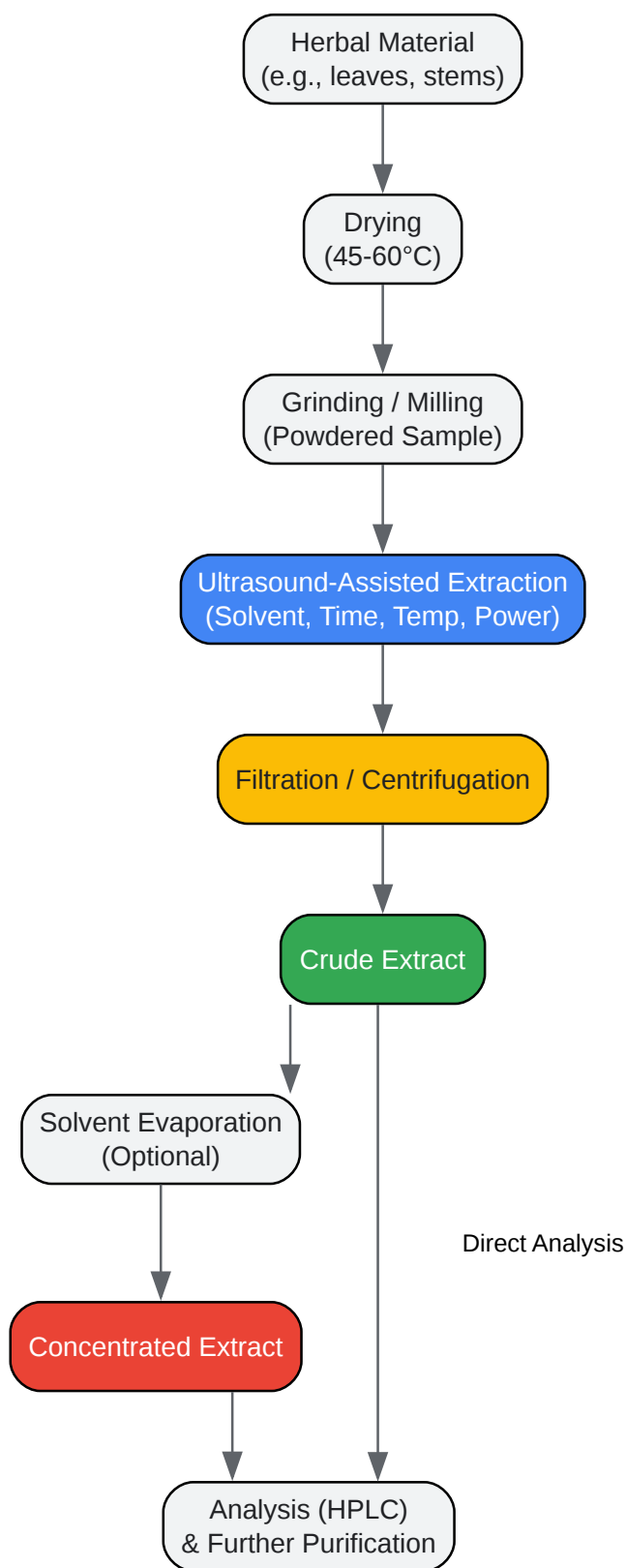
Table 2: Summary of Optimized UAE Parameters for Phenolic Compounds from Various Herbs

Plant Material	Target Compound(s)	Optimal Solvent	Time (min)	Temp (°C)	Power / Amplitude	Reference(s)
Coriandrum sativum	Caffeic Acid	50% Methanol	10	70	-	[20]
Coffee Pulp	Phenolic Compounds	40-60% Propylene Glycol	15	Room Temp	40%	[8]
Polyherbal Mix	Flavonoids	66% Ethanol	28.9	-	-	[13]
Microalgae	Phenolic Compounds	55.4% Ethanol	59.6	74.4	700 W	[21]
Roselle	Phenolic Compounds	Water	18	26	78%	[22]

Table 3: Selected Biological Activities of **3,4-Dicaffeoylquinic Acid**

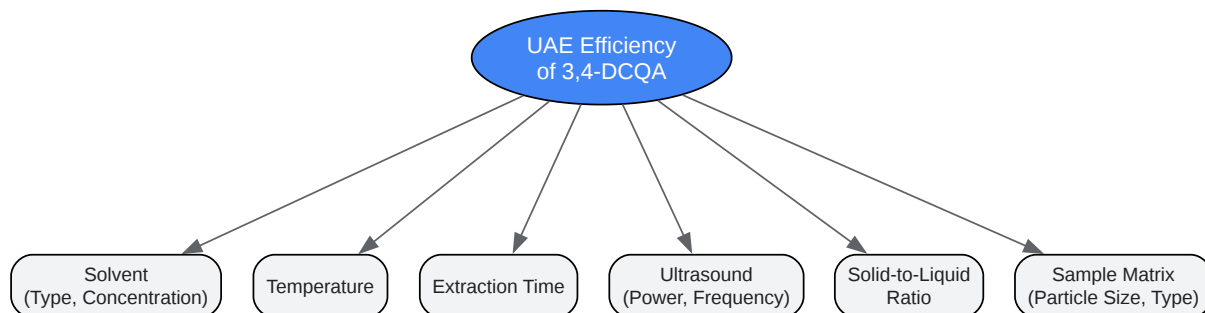
Activity	Assay / Cell Line	Result (EC ₅₀)	Reference(s)
Antioxidant	Ferric Reducing	2.18 µg/mL	[2] [5]
Antioxidant	β-carotene Bleaching	23.85 µg/mL	[2] [5]
Antioxidant	DPPH Scavenging	68.91 µg/mL	[2] [5]
Cytotoxicity	NCI-H23 (Lung Adenocarcinoma)	3.26 µg/mL	[2] [5]
Enzyme Inhibition	α-glucosidase	241.80 µg/mL	[2]

Visualizations



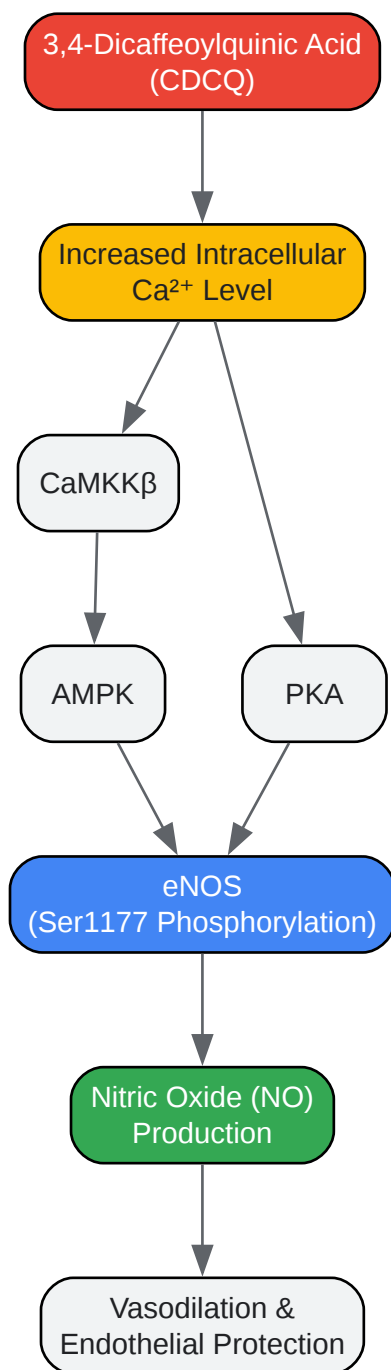
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General workflow for ultrasound-assisted extraction.



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Key parameters influencing UAE efficiency.



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Proposed signaling pathway for 3,4-DCQA in endothelial cells.

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- To cite this document: BenchChem. [Application Note: Ultrasound-Assisted Extraction of 3,4-Dicaffeoylquinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237887#ultrasound-assisted-extraction-of-3-4-dicaffeoylquinic-acid-from-herbs]

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